

Physical and chemical properties of Tataramide B.

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Compound of Interest

Compound Name: *Tataramide B*

Cat. No.: *B8023272*

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Unraveling Tataramide B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tataramide B is a naturally occurring amide alkaloid first identified in the seeds of *Datura stramonium*, a plant with a long history in traditional medicine. As a member of the lignan class of compounds, **Tataramide B** has garnered interest for its potential pharmacological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Tataramide B**, intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery. However, a critical gap in the publicly available scientific literature exists regarding the detailed experimental data for this compound. The primary research article describing its isolation and full characterization, believed to be published in 1997, could not be retrieved, limiting the depth of information that can be presented.

Chemical and Physical Properties

Based on available data, the fundamental properties of **Tataramide B** are summarized below. It is important to note that crucial experimental data such as melting point and specific optical rotation are not available in the accessible literature.

Table 1: Physical and Chemical Properties of **Tataramide B**

Property	Value	Source/Comment
Molecular Formula	C ₃₆ H ₃₆ N ₂ O ₈	Supplier Data
Molecular Weight	624.69 g/mol	Supplier Data
CAS Number	187655-56-7	Supplier Data
Appearance	Powder	Supplier Data
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Supplier Data
Melting Point	Not available	Data not found in accessible literature.
Optical Rotation	Not available	Data not found in accessible literature.
Natural Source	Seeds of Datura stramonium	General Literature

Structure

The chemical structure of **Tataramide B** is characterized by a complex amide alkaloid framework. A definitive 2D or 3D structural representation with stereochemistry is not available in the public domain without the original publication.

Spectroscopic Data

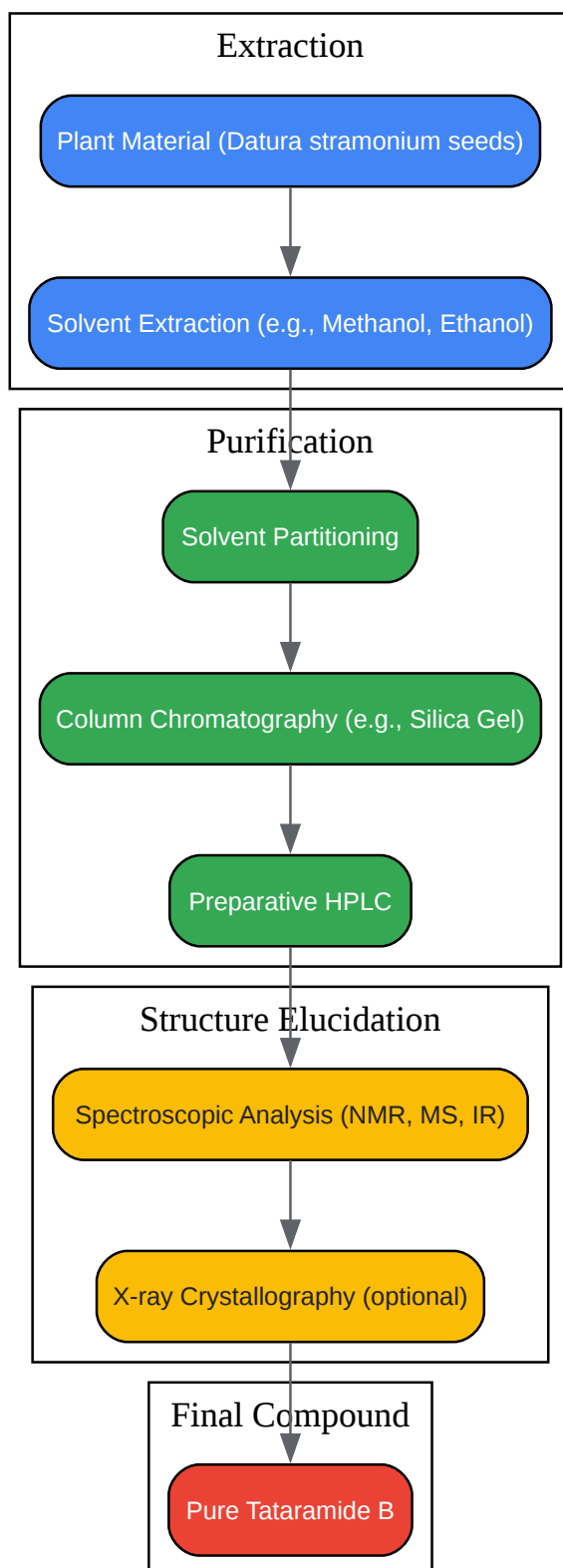
Detailed spectroscopic data, including ¹H-NMR, ¹³C-NMR, Mass Spectrometry (MS), and Infrared (IR) spectra, are essential for the unambiguous identification and characterization of a natural product. Unfortunately, specific spectral data for **Tataramide B** could not be located in the currently accessible scientific databases and literature. This information is presumed to be detailed in the original 1997 publication by Gong, X.-J., et al. in Chinese Chemical Letters.

Experimental Protocols

The lack of the primary research article detailing the isolation and structure elucidation of **Tataramide B** prevents the inclusion of specific experimental protocols. A general workflow for

the isolation of such a compound from its natural source would typically involve the following steps.

Workflow: General Isolation and Characterization of a Natural Product



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Caption: A generalized workflow for the isolation and structural elucidation of a natural product like **Tataramide B**.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies on the biological activity and signaling pathways of isolated **Tataramide B** in the public scientific literature. However, the broader class of lignans, to which **Tataramide B** belongs, is known to exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. Furthermore, various extracts from *Datura stramonium* have been investigated for their pharmacological properties. Any potential biological activity of **Tataramide B** would need to be determined through dedicated in-vitro and in-vivo studies.

Conclusion and Future Directions

Tataramide B remains a molecule of interest due to its origin in a medicinally significant plant and its classification as a lignan. However, the current publicly available information is insufficient for a comprehensive understanding of its chemical, physical, and biological properties. The key to unlocking the full potential of **Tataramide B** for research and drug development lies in accessing the original scientific literature that details its isolation and characterization.

For researchers and scientists interested in pursuing studies on **Tataramide B**, the following steps are recommended:

- **Locate the Primary Literature:** A thorough search for the article by Gong, X.-J., et al., published in *Chinese Chemical Letters*, 8(11), pp. 969-972 (1997) is paramount.
- **Re-isolation and Characterization:** In the absence of the original data, re-isolation of **Tataramide B** from *Datura stramonium* seeds and a full spectroscopic characterization would be necessary to confirm its structure and provide the foundational data for future research.
- **Biological Screening:** Once a pure and well-characterized sample is available, a broad biological screening in various disease models would be essential to identify its pharmacological potential.

This guide will be updated as more definitive and detailed information on **Tataramide B** becomes available to the scientific community.

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